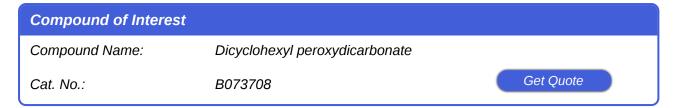


## Dicyclohexyl Peroxydicarbonate (CAS 1561-49-5): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dicyclohexyl peroxydicarbonate**, with a CAS number of 1561-49-5, is an organic peroxide that serves as a potent free-radical initiator in various polymerization processes.[1] Its utility is most prominent in the production of polymers such as polyvinyl chloride (PVC). This technical guide provides an in-depth overview of its chemical and physical properties, a detailed synthesis protocol, its mechanism of action as a polymerization initiator, and comprehensive safety and handling procedures.

## **Physicochemical Properties**

**Dicyclohexyl peroxydicarbonate** is a white solid powder with a melting point of 44-46°C (for >97% purity).[2] It is characterized by its thermal instability, with a decomposition temperature of 42°C.[2] The molecule possesses a peroxy linkage (-O-O-) that readily undergoes homolytic cleavage upon heating to generate free radicals, which is the basis for its function as a polymerization initiator.[1]

## Solubility

This compound is insoluble in water but exhibits solubility in a range of organic solvents. It is slightly soluble in ethanol and aliphatic hydrocarbons, and more readily soluble in ketones, esters, aromatic solvents, and chlorinated hydrocarbons.[2] While precise quantitative solubility



data is not extensively available in public literature, its application in various solvent systems implies significant solubility in those media.[3]

Table 1: Physical and Chemical Properties of Dicyclohexyl Peroxydicarbonate

Property	Value	Reference(s)
CAS Number	1561-49-5	[4]
Molecular Formula	C14H22O6	[1]
Molecular Weight	286.32 g/mol	[4]
Appearance	White solid powder	[2]
Melting Point	44-46 °C	[2]
Decomposition Temperature	42 °C	[2]
Solubility in Water	Insoluble	[2]
Solubility in Organic Solvents	Soluble in ketones, esters, aromatic solvents, and chlorinated hydrocarbons; slightly soluble in ethanol and aliphatic hydrocarbons.	[2]

## **Synthesis**

**Dicyclohexyl peroxydicarbonate** is typically synthesized through the reaction of cyclohexyl chloroformate with a peroxide source, such as hydrogen peroxide, under alkaline conditions.[5]

# Experimental Protocol: Synthesis of Dicyclohexyl Peroxydicarbonate

Materials:

- Cyclohexyl chloroformate
- Hydrogen peroxide (30-50% aqueous solution)



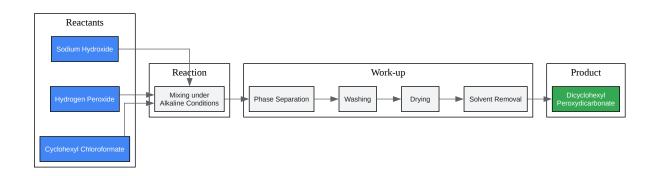
- Sodium hydroxide (or other suitable base)
- Water
- Organic solvent (e.g., dichloromethane or diethyl ether)
- Drying agent (e.g., anhydrous magnesium sulfate)

### Procedure:

- An aqueous solution of sodium hydroxide is prepared and cooled in an ice bath.
- To this cooled alkaline solution, a stoichiometric amount of hydrogen peroxide is added slowly while maintaining the low temperature.
- Cyclohexyl chloroformate is then added dropwise to the stirred, cooled alkaline peroxide solution. The reaction temperature should be maintained below 10°C to prevent premature decomposition of the product.[5]
- After the addition is complete, the reaction mixture is stirred for an additional period to ensure complete reaction.
- The organic layer containing the dicyclohexyl peroxydicarbonate is then separated from the aqueous layer.
- The organic layer is washed with cold water and then with a cold, dilute acid solution to neutralize any remaining base, followed by another wash with cold water.
- The washed organic layer is dried over an anhydrous drying agent.
- The solvent is removed under reduced pressure at a low temperature to yield the dicyclohexyl peroxydicarbonate product.

Note: This is a generalized procedure. Reaction conditions, such as temperature, concentration, and reaction time, may need to be optimized for specific laboratory settings and desired product purity.





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Caption: Synthesis workflow for dicyclohexyl peroxydicarbonate.

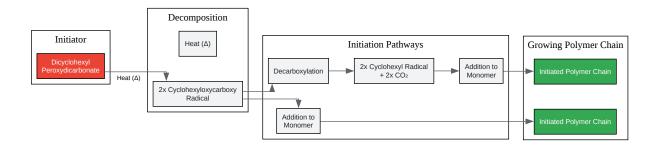
## **Applications in Polymerization**

The primary application of **dicyclohexyl peroxydicarbonate** is as a free-radical initiator for the polymerization of various monomers, most notably vinyl chloride.[1] Its decomposition rate, which is temperature-dependent, is a critical factor in controlling the polymerization reaction.

### **Mechanism of Initiation**

Upon heating, **dicyclohexyl peroxydicarbonate** undergoes homolytic cleavage of the peroxide bond to form two cyclohexyloxycarboxy radicals. These radicals can then initiate polymerization by adding to a monomer unit, or they can undergo further decomposition by losing carbon dioxide to form cyclohexyl radicals, which can also initiate polymerization.





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Caption: Polymerization initiation mechanism.

### **Thermal Decomposition and Half-Life**

The rate of decomposition of a peroxide initiator is often characterized by its half-life (t<sub>1</sub>/<sub>2</sub>) at a given temperature. While specific half-life data for **dicyclohexyl peroxydicarbonate** is not readily available, data for a structurally similar compound, di-(4-tert-butyl-cyclohexyl)-peroxydicarbonate, is provided in Table 2 as a reference. This data highlights the temperature-dependent nature of the decomposition rate.[6]

Table 2: Half-Life of Di-(4-tert-butyl-cyclohexyl)-peroxydicarbonate

Temperature (°C)	Half-Life (hours)	
48	10	
64	1	
98	0.0167 (1 min)	

Note: This data is for a similar compound and should be used as an estimation.



The thermal decomposition of organic peroxides can be described by Arrhenius parameters (activation energy and pre-exponential factor), which allow for the calculation of the decomposition rate constant at different temperatures.[7]

# Experimental Protocol: Suspension Polymerization of Vinyl Chloride

This protocol provides a general procedure for the suspension polymerization of vinyl chloride using a free-radical initiator like **dicyclohexyl peroxydicarbonate**.

### Materials and Equipment:

- Vinyl chloride monomer (VCM)
- Dicyclohexyl peroxydicarbonate
- Deionized water
- Suspending agent (e.g., polyvinyl alcohol)
- Polymerization reactor equipped with a stirrer, temperature control system, and pressure gauge
- Vacuum pump
- Nitrogen gas supply

#### Procedure:

- Reactor Preparation: The polymerization reactor is charged with deionized water and the suspending agent. The mixture is stirred to dissolve the suspending agent.
- Deoxygenation: The reactor is sealed and purged with nitrogen to remove oxygen, which can inhibit the polymerization reaction. A vacuum/nitrogen purge cycle can be used for efficient oxygen removal.[8]
- Initiator and Monomer Charging: The **dicyclohexyl peroxydicarbonate** initiator is dissolved in the vinyl chloride monomer. This solution is then carefully charged into the sealed and



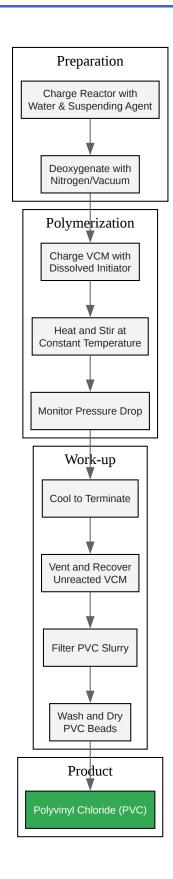




deoxygenated reactor.

- Polymerization: The reactor is heated to the desired polymerization temperature (typically in the range of 50-70°C for this type of initiator). The temperature is maintained throughout the reaction, and the mixture is continuously stirred to maintain the suspension of monomer droplets.[9][10] The progress of the reaction can be monitored by the drop in pressure as the liquid monomer is converted to the solid polymer.
- Termination: Once the desired conversion is achieved (often indicated by a specific pressure drop), the reaction is terminated by cooling the reactor. A short-stopping agent can also be added.[11]
- Monomer Recovery: Unreacted vinyl chloride monomer is safely vented and recovered.
- Product Isolation and Purification: The resulting PVC slurry is filtered to separate the polymer beads from the aqueous phase. The beads are then washed with deionized water and dried in an oven at a temperature below the glass transition temperature of PVC (e.g., 50-60°C).[8]





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Caption: Workflow for suspension polymerization of vinyl chloride.



## Safety and Handling

**Dicyclohexyl peroxydicarbonate** is a hazardous material and must be handled with extreme caution.

- Thermal Sensitivity: It is highly sensitive to heat and can decompose violently or explosively, especially at temperatures above its decomposition temperature.[2][12] It should be stored in a cool, temperature-controlled environment.
- Shock and Friction Sensitivity: Explosions have been reported due to shock, heat, or friction.
   [12]
- Incompatibilities: Contact with amines, certain metals, strong acids, bases, and reducing agents can accelerate its decomposition.[2][12]
- Hazards: It is classified as a flammable solid and an organic peroxide. It can cause skin and serious eye irritation.[4]

Table 3: Safety and Hazard Information

Description	GHS Classification
Heating may cause a fire.	Organic Peroxide Type C
Decomposes violently or explosively at elevated temperatures or due to shock/friction.	H242: Heating may cause a fire
Causes skin irritation.	H315: Causes skin irritation
Causes serious eye irritation.	H319: Causes serious eye irritation
Harmful to aquatic life with long-lasting effects.	H412: Harmful to aquatic life with long lasting effects
	Heating may cause a fire.  Decomposes violently or explosively at elevated temperatures or due to shock/friction.  Causes skin irritation.  Causes serious eye irritation.  Harmful to aquatic life with

Self-Accelerating Decomposition Temperature (SADT): The SADT is the lowest temperature at which self-accelerating decomposition may occur for a substance in its packaging. For di-2-



ethylhexyl peroxydicarbonate, a similar compound, the SADT for the most concentrated product (75%) is 5°C.[13] This highlights the critical need for temperature-controlled storage and transport.

### Storage and Handling:

- Store in a well-ventilated, cool, and dry place, away from heat sources and direct sunlight.
- Keep away from incompatible materials.
- Use non-sparking tools and explosion-proof equipment.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.
- In case of a spill, do not use combustible materials for cleanup. Use inert, damp, noncombustible materials.[12]

## Conclusion

**Dicyclohexyl peroxydicarbonate** is a valuable but hazardous chemical intermediate, primarily used as a free-radical initiator in the polymer industry. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and safe utilization in research and industrial applications. This guide provides a comprehensive overview to assist researchers, scientists, and drug development professionals in their work with this compound.

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